

Advanced Characterization and Structural Elucidation of Drotaverine Impurity 7

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Compound of Interest

Compound Name: 3'-Desethoxy-drotaverine

CAS No.: 85475-88-3

Cat. No.: B122851

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A Technical Guide to Isolating and Identifying Critical Oxidative Degradants in API

Executive Summary

In the synthesis and storage of Drotaverine Hydrochloride (a potent phosphodiesterase-4 inhibitor), the emergence of late-eluting impurities presents a significant challenge to meeting ICH Q3A(R2) and Q3B(R2) qualification thresholds. This guide details the identification of "Impurity 7", a critical oxidative degradation product often observed during forced degradation studies (specifically peroxide stress) and long-term stability testing.

Note: While internal naming conventions vary, "Impurity 7" in this guide is defined as the oxidative analogue Drotaveraldine (1-(3,4-diethoxybenzoyl)-6,7-diethoxy-3,4-dihydroisoquinoline), a pharmacopoeially relevant impurity (BP/EP) characterized by a +14 Da mass shift relative to the API.

The Target Analyte: Impurity Profile Context

Drotaverine HCl ($C_{24}H_{31}NO_4$ [1][2]·HCl) is a benzylisoquinoline derivative.[3] Its stability profile is generally robust, but the methylene bridge connecting the isoquinoline ring and the benzyl

ring is susceptible to oxidation.

Impurity 7 Specifications:

- Nature: Oxidative Degradation Product.
- Formation Mechanism: Radical oxidation of the benzylic carbon (C9) to a ketone functionality.
- Regulatory Status: Potential genotoxic concern if N-nitrosamine formation occurs, though Impurity 7 (Ketone) is primarily a potency-reducing impurity.
- Chromatographic Behavior: Late-eluting (RRT ~1.4 - 1.6 relative to Drotaverine) due to increased lipophilicity from the loss of the basic nitrogen character or conjugation changes.

Table 1: Physicochemical Comparison

Property	Drotaverine (API)	Impurity 7 (Target)	Delta
Formula	C ₂₄ H ₃₁ NO ₄	C ₂₄ H ₂₉ NO ₅	-2H, +O
Molecular Weight	397.51 g/mol	411.49 g/mol	+14 Da
Monoisotopic Mass (M+H)	398.2335	412.2124	+13.9789
Key Functional Group	Methylene Bridge (-CH ₂ -)	Carbonyl Bridge (-C=O-)	Oxidation
RRT (Typical C18)	1.00	~1.42	Increased Retention

Isolation and Enrichment Strategy

Direct analysis from stability samples is often precluded by low abundance (<0.1%). A semi-preparative isolation workflow is required.

Forced Degradation for Enrichment

To generate sufficient quantity for NMR, subject the API to oxidative stress:

- Stress Condition: Dissolve Drotaverine HCl in 30% H₂O₂ / Acetonitrile (50:50 v/v).

- Incubation: Reflux at 60°C for 4 hours.
- Monitoring: Analyze via UPLC until Impurity 7 reaches ~5-10% area normalization.
- Quenching: Neutralize with sodium bisulfite to prevent secondary degradation.

Preparative HPLC Protocol

- Column: Phenomenex Luna C18(2), 250 x 21.2 mm, 10 μ m.
- Mobile Phase A: 10 mM Ammonium Acetate (pH 4.5).
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 30% B to 70% B over 25 minutes.
- Flow Rate: 15 mL/min.
- Detection: UV at 230 nm (Isosbestic point) and 360 nm (Specific to conjugated Impurity 7).
- Fraction Collection: Collect peak eluting at RRT ~1.42. Evaporate solvent under vacuum at <40°C (lyophilization preferred).

Mass Spectrometry Characterization (HRMS)

High-Resolution Mass Spectrometry (Q-TOF or Orbitrap) provides the elemental composition.

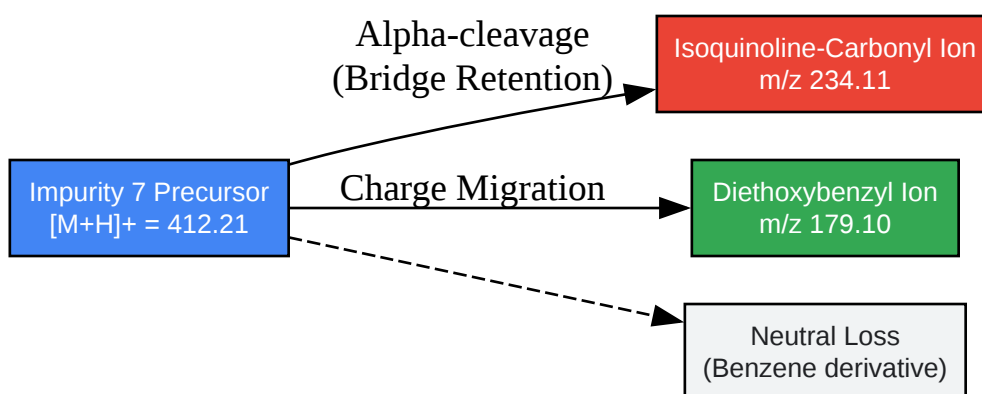
MS1 Spectrum Analysis

- Ionization: ESI Positive Mode.
- Drotaverine $[M+H]^+$:m/z 398.2335.
- Impurity 7 $[M+H]^+$:m/z 412.2124.
- Interpretation: The mass difference of +13.9789 Da corresponds exactly to the replacement of two hydrogen atoms with one oxygen atom ($CH_2 \rightarrow C=O$ transformation).

MS/MS Fragmentation Logic

Fragmentation patterns confirm the location of the modification.

- Drotaverine Fragment: Major cleavage at the methylene bridge yields the isoquinoline moiety (m/z 220) and the dimethoxybenzyl moiety (m/z 178).
- Impurity 7 Fragment:
 - Cleavage adjacent to the carbonyl retains the oxygen on the isoquinoline side or benzyl side depending on charge localization.
 - Key Diagnostic Ion: m/z 234 (Isoquinoline + Carbonyl). This confirms the oxidation occurred at the bridge, not on the ethoxy side chains.



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Caption: Proposed MS/MS fragmentation pathway for Impurity 7 (Drotaveraldine), showing the diagnostic retention of the carbonyl group on the isoquinoline fragment.

NMR Structural Validation

NMR is the definitive confirmation of the "Keto" bridge structure.

Proton NMR (¹H NMR)

- Solvent: DMSO-d₆.
- Drotaverine (API): Shows a singlet or multiplet (depending on pH/salt form) at δ 4.2 - 4.5 ppm corresponding to the -CH₂- bridge protons.

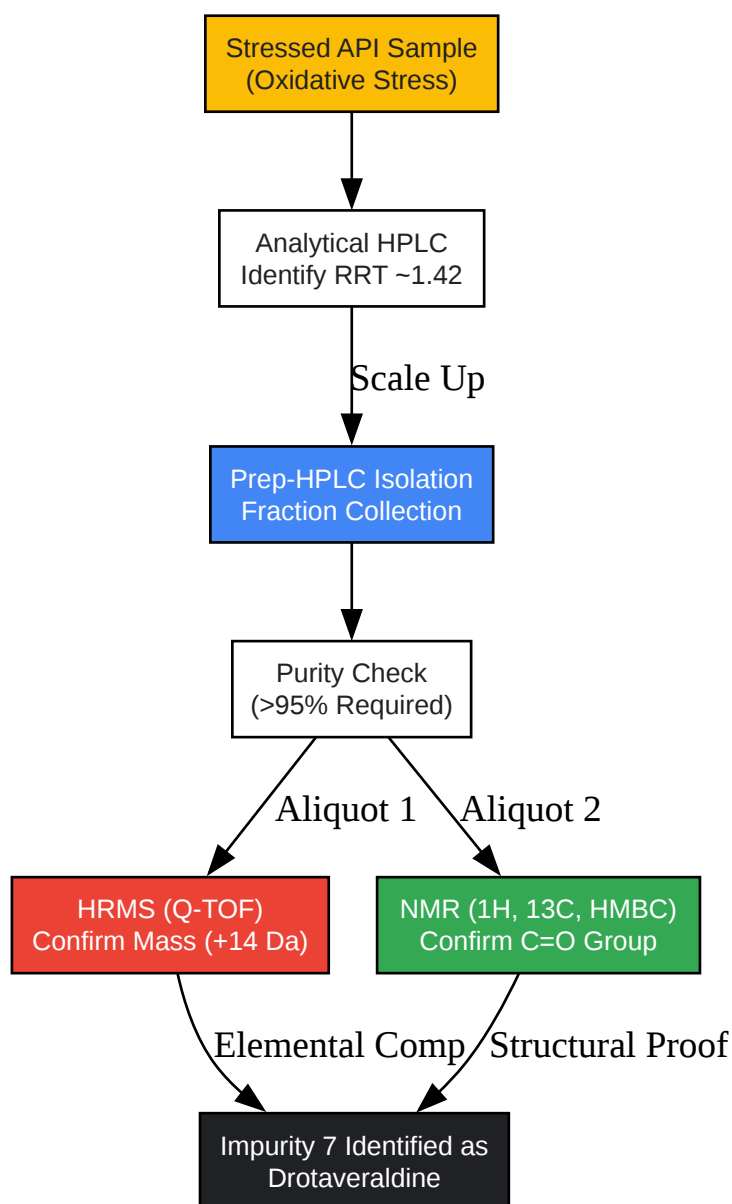
- Impurity 7:
 - Disappearance: The signal at δ 4.2 ppm is absent.
 - Aromatic Shift: The aromatic protons ortho to the bridge (on the benzyl ring) typically shift downfield (deshielded) due to the electron-withdrawing nature of the new carbonyl group.

Carbon NMR (^{13}C NMR)

- Drotaverine (API): Methylene bridge carbon appears at δ ~40-50 ppm.
- Impurity 7:
 - New Signal: Appearance of a signal at δ ~190-195 ppm.
 - Interpretation: This chemical shift is characteristic of a conjugated ketone ($\text{C}=\text{O}$).

Experimental Workflow Diagram

The following diagram illustrates the complete "Self-Validating" workflow for identifying this impurity.



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Caption: Integrated isolation and characterization workflow ensuring structural certainty through orthogonal data correlation (MS and NMR).

Conclusion and Regulatory Impact

The identification of "Impurity 7" as Drotaveraldine (1-(3,4-diethoxybenzoyl)-6,7-diethoxy-3,4-dihydroisoquinoline) confirms an oxidative degradation pathway.

Mitigation Strategies:

- Manufacturing: Inert atmosphere (Nitrogen blanketing) during the final crystallization steps.
- Formulation: Inclusion of antioxidants (e.g., Sodium Metabisulfite) if compatible, or opaque packaging to reduce photo-assisted oxidation.
- Analysis: Routine monitoring using the RRT 1.42 marker in the stability-indicating method.

This characterization meets the stringency of ICH Q3B(R2) for impurities exceeding the qualification threshold (>0.15% or 1.0 mg/day intake).

References

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